

Essential Safety and Handling Guide for Fura-2 Pentapotassium Salt

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Compound of Interest

Compound Name: Fura-2 pentapotassium

Cat. No.: B15552966

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Fura-2 pentapotassium** salt. Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

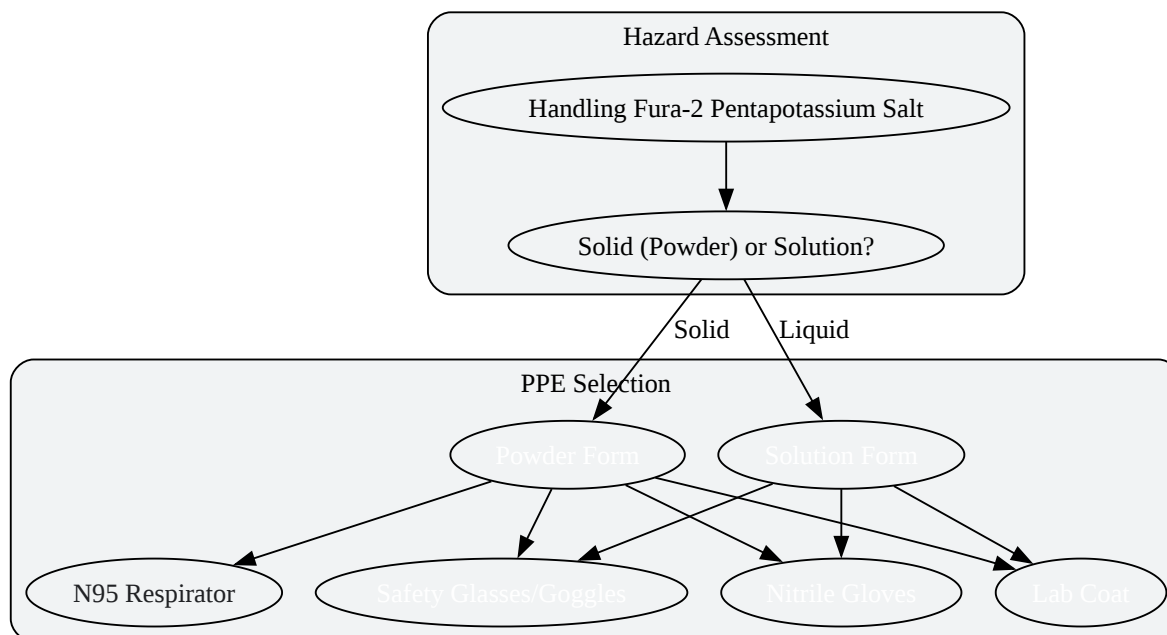
Fura-2 pentapotassium salt is a fluorescent, ratiometric calcium indicator used to measure intracellular calcium concentrations.[1][2][3] While its hazards have not been thoroughly investigated, it is prudent to handle it with caution, as with all laboratory chemicals.[4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **Fura-2 pentapotassium** salt, particularly in its powdered form.

PPE Category	Specific Recommendation	Purpose	Standard
Hand Protection	Disposable Nitrile Gloves	Prevents skin contact with the chemical. Nitrile offers good resistance to a variety of chemicals.	ASTM D6319
Eye and Face Protection	Safety Glasses with Side Shields or Chemical Splash Goggles	Protects eyes from dust particles and potential splashes of solutions.	ANSI Z87.1
Body Protection	Standard Laboratory Coat	Protects skin and personal clothing from contamination.	
Respiratory Protection	N95 Certified Respirator	Recommended when handling the powder outside of a chemical fume hood to prevent inhalation of fine particles.	NIOSH-certified under 42 CFR Part 84

Note: Always consult your institution's Environmental Health and Safety (EHS) department for specific PPE requirements.



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Operational Plan: Handling and Preparation of Fura-2 Pentapotassium Salt

This section provides a step-by-step guide for the safe handling and preparation of **Fura-2 pentapotassium** salt solutions.

1. Preparation and Engineering Controls:

- Before handling, ensure that a safety shower and eyewash station are readily accessible.
- When handling the powdered form, work in a certified chemical fume hood to minimize inhalation risk.

- For solution preparation and subsequent use, a standard laboratory bench is acceptable, provided good laboratory practices are followed.

2. Weighing and Reconstitution:

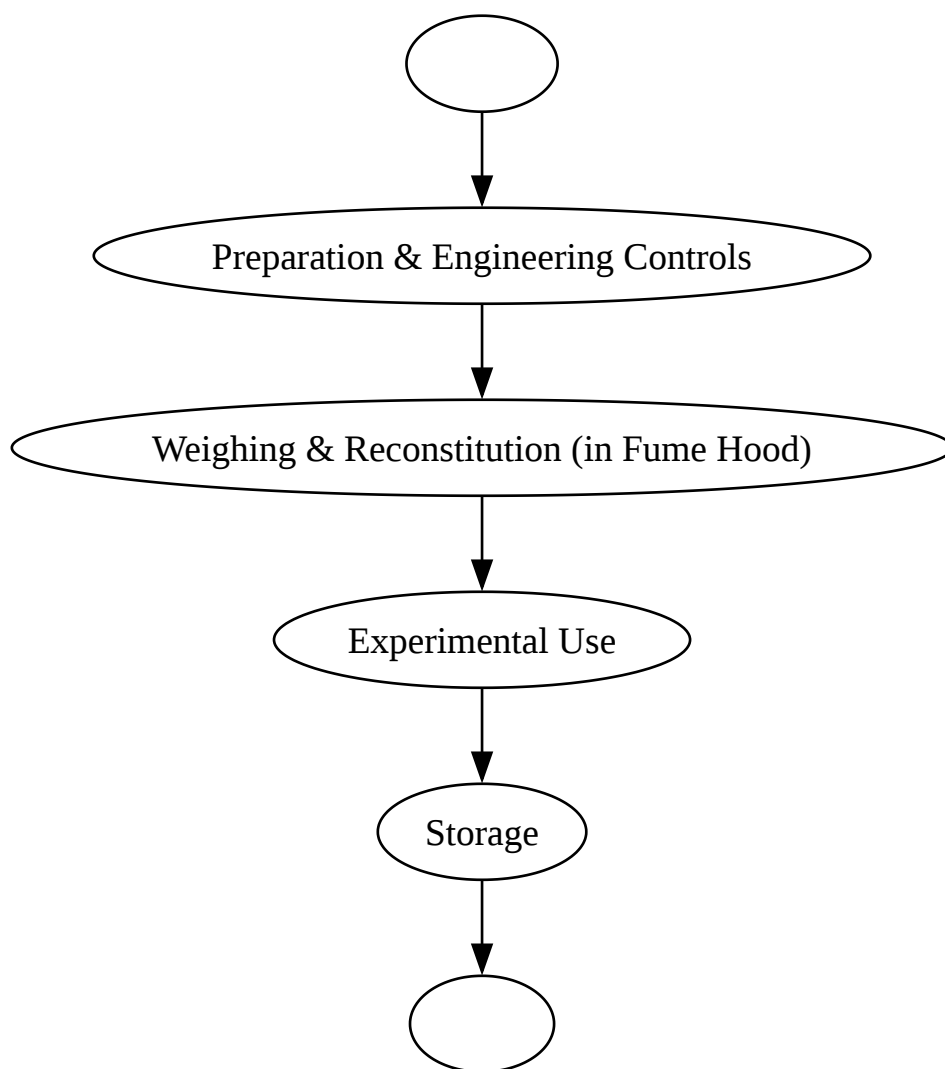
- Don the appropriate PPE as outlined in the table above.
- To avoid creating dust, handle the powdered **Fura-2 pentapotassium** salt carefully.
- Weigh the desired amount of the powder in the chemical fume hood.
- Reconstitute the powder in a suitable solvent, such as water or a buffer with a pH greater than 6.[\[5\]](#)

3. Experimental Use:

- **Fura-2 pentapotassium** salt is cell-impermeable and is typically loaded into cells via microinjection or scrape loading.[\[2\]](#)
- Protect solutions from light to prevent photodegradation.[\[4\]](#)

4. Storage:

- Store the powdered form in a tightly sealed container in a dry, cool, and well-ventilated place, protected from light.[\[4\]](#) Recommended storage is at -20°C.[\[1\]](#)
- Aqueous solutions of **Fura-2 pentapotassium** salt should be stored at 2-8°C and protected from light. Avoid freezing aqueous solutions.[\[5\]](#)



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Disposal Plan

Proper disposal of **Fura-2 pentapotassium** salt and associated waste is critical to prevent environmental contamination.

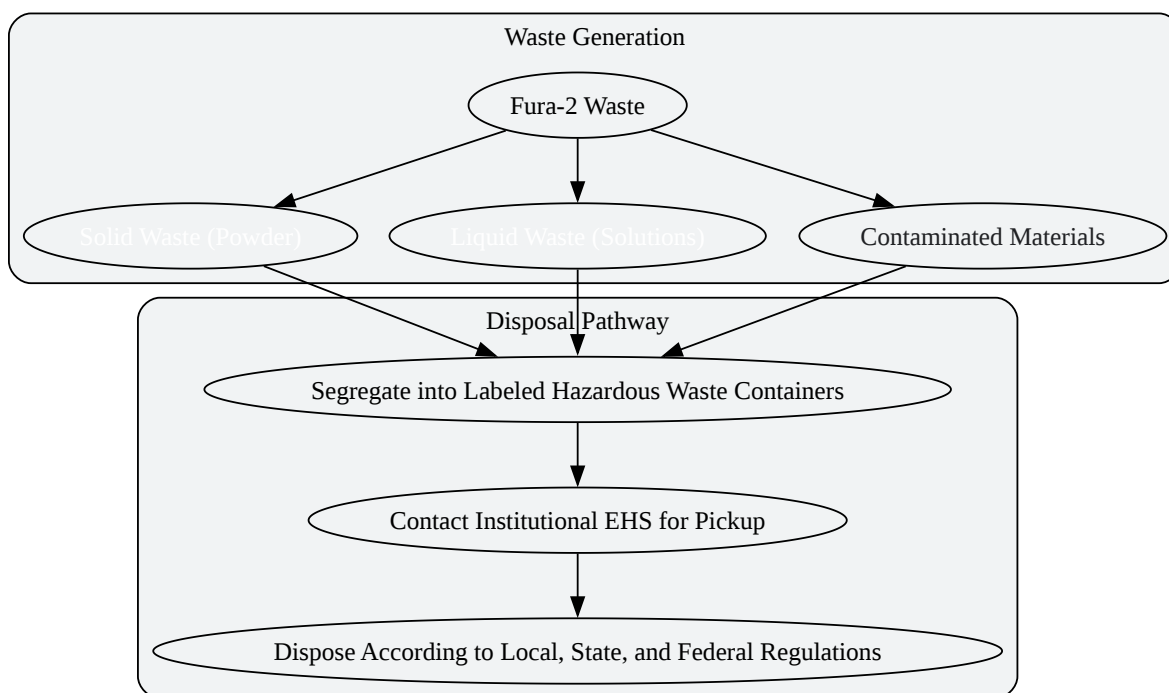
1. Waste Segregation:

- Solid Waste: Unused or expired **Fura-2 pentapotassium** salt powder should be disposed of as chemical waste.
- Liquid Waste: Aqueous solutions containing Fura-2 should be collected in a designated, labeled hazardous waste container. Do not pour down the drain.[4]

- Contaminated Materials: All disposable items that have come into contact with **Fura-2 pentapotassium** salt, such as pipette tips, microfuge tubes, and gloves, should be collected in a labeled hazardous waste bag or container.

2. Disposal Procedures:

- All waste must be disposed of in accordance with local, state, and federal regulations.^[4]
- Contact your institution's EHS department for specific guidance on hazardous waste pickup and disposal procedures.



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By adhering to these safety protocols and operational plans, researchers can minimize risks and ensure a safe laboratory environment when working with **Fura-2 pentapotassium** salt.

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